

Application Notes and Protocols for JB061 in Vps4 ATPase Assays

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Compound of Interest

Compound Name: JB061

Cat. No.: B10857308

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Introduction

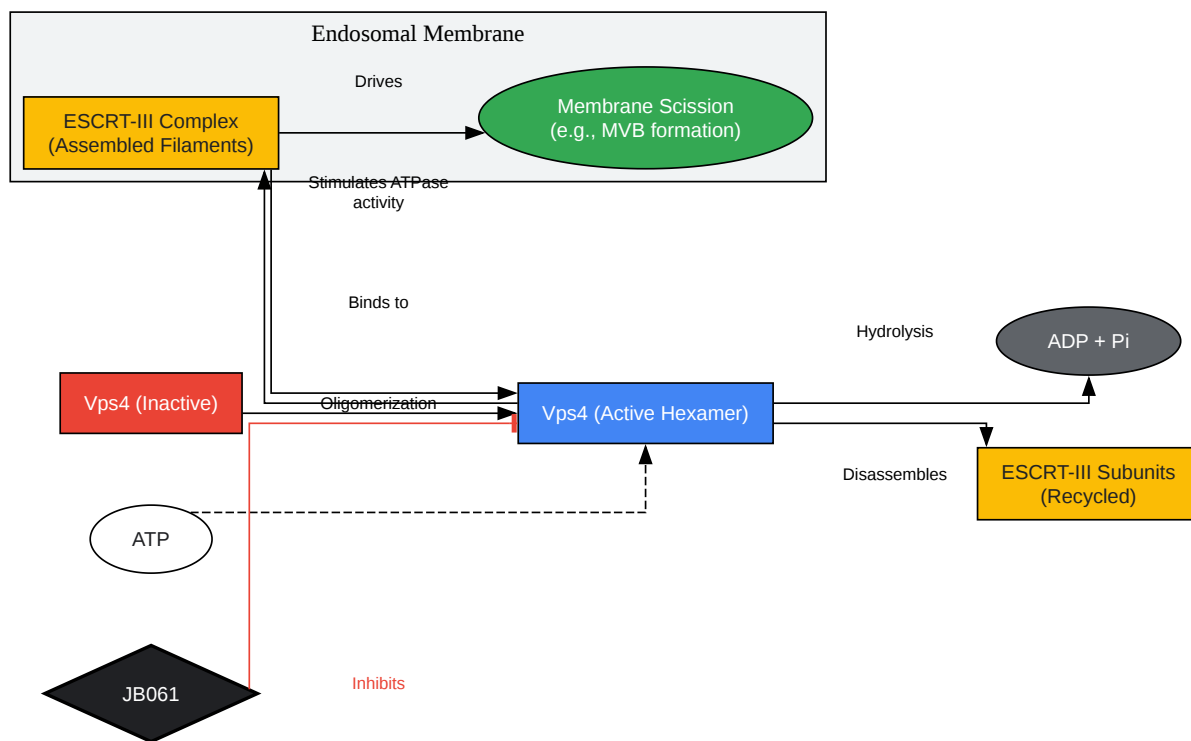
Vacuolar protein sorting-associated protein 4 (Vps4) is a type I AAA+ (ATPases Associated with diverse cellular Activities) enzyme that plays a critical role in the endosomal sorting complexes required for transport (ESCRT) pathway.^{[1][2][3][4]} The ESCRT machinery is essential for a multitude of cellular processes, including multivesicular body (MVB) formation, exosome biogenesis, viral budding, and cytokinesis.^{[1][2][3]} Vps4 functions as a hexameric complex to disassemble ESCRT-III filaments, a crucial step that releases the ESCRT machinery from the membrane for subsequent rounds of sorting.^{[2][3][5]} Given its central role in these fundamental cellular processes, Vps4 has emerged as a promising therapeutic target for various diseases, including cancer and viral infections.^[6]

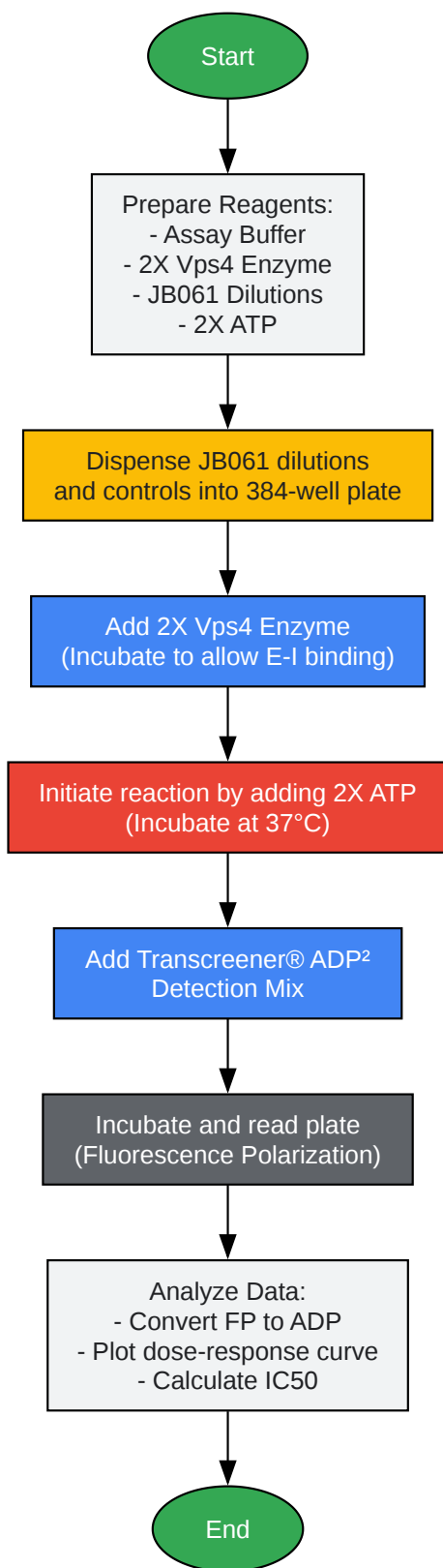
JB061 is a potent and selective small molecule inhibitor of Vps4 ATPase activity. These application notes provide a detailed protocol for utilizing **JB061** in biochemical ATPase assays to characterize its inhibitory effects on Vps4. Two common assay formats are described: a fluorescence-based method using the Transcreener® ADP² Assay and a colorimetric method based on malachite green detection of inorganic phosphate.

Vps4 Signaling Pathway and ESCRT-III Disassembly

Vps4 is the terminal enzyme in the ESCRT pathway. Its primary function is to recognize and disassemble the ESCRT-III complex, which forms spiral filaments that constrict and sever

membranes. This process is powered by ATP hydrolysis.





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